

Application Notes and Protocols: CKP-25 Nanoemulsion as a Food Preservative

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Compound of Interest

Compound Name: CKP-25

Cat. No.: B15567601

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These application notes provide a comprehensive overview of the use of **CKP-25** nanoemulsion as a novel, green food preservative. The information is based on a study detailing the encapsulation of *Cymbopogon khasiana* × *Cymbopogon pendulus* essential oil (**CKP-25-EO**) in a chitosan nanoemulsion (**CKP-25-Ne**) to prevent fungal growth and aflatoxin B1 (AFB1) contamination in food systems.^{[1][2][3]}

Introduction

The **CKP-25** nanoemulsion is a promising plant-based preservative designed to enhance the shelf-life and safety of food products.^{[1][3]} It leverages the potent antifungal and antioxidant properties of **CKP-25** essential oil, which are significantly enhanced through nanoencapsulation in a chitosan matrix.^{[1][2]} This delivery system ensures a controlled and sustained release of the active components, offering long-term protection against food spoilage.^[1]

Key Efficacy Data

The **CKP-25** nanoemulsion has demonstrated superior performance compared to the free essential oil in various assays. The following tables summarize the key quantitative data.

Table 1: Antimicrobial and Antiaflatoxigenic Efficacy

Parameter	CKP-25 Nanoemulsion (CKP-25-Ne)	Free CKP-25 Essential Oil (CKP-25-EO)
Antifungal Activity (MIC, $\mu\text{L/mL}$)	0.08	> 0.08
Antiaflatoxigenic Activity (MIC, $\mu\text{L/mL}$)	0.07	> 0.07

MIC: Minimum Inhibitory Concentration

Table 2: Antioxidant Activity

Assay	CKP-25 Nanoemulsion (CKP-25-Ne) IC50 ($\mu\text{L/mL}$)	Free CKP-25 Essential Oil (CKP-25-EO) IC50 ($\mu\text{L/mL}$)
DPPH Radical Scavenging	6.94	> 6.94
ABTS Radical Scavenging	5.40	> 5.40

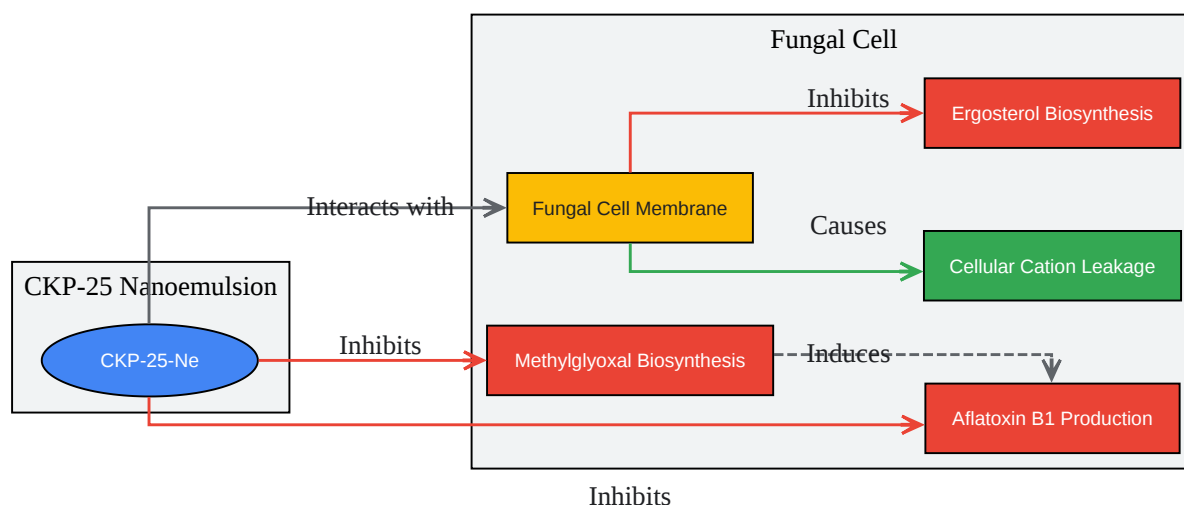
IC50: Half-maximal Inhibitory Concentration

Table 3: Physicochemical Properties of the Nanoemulsion

Parameter	Chitosan Nanoemulsion (Blank)	CKP-25 Nanoemulsion (CKP-25-Ne)
Zeta Potential (mV)	± 41.03	± 33.91
Polydispersity Index (PDI)	0.176	0.162

Mechanism of Action

The preservative effect of the **CKP-25** nanoemulsion is multifactorial, involving the disruption of fungal cell integrity and inhibition of mycotoxin biosynthesis. The proposed mechanism of action is illustrated in the signaling pathway diagram below.



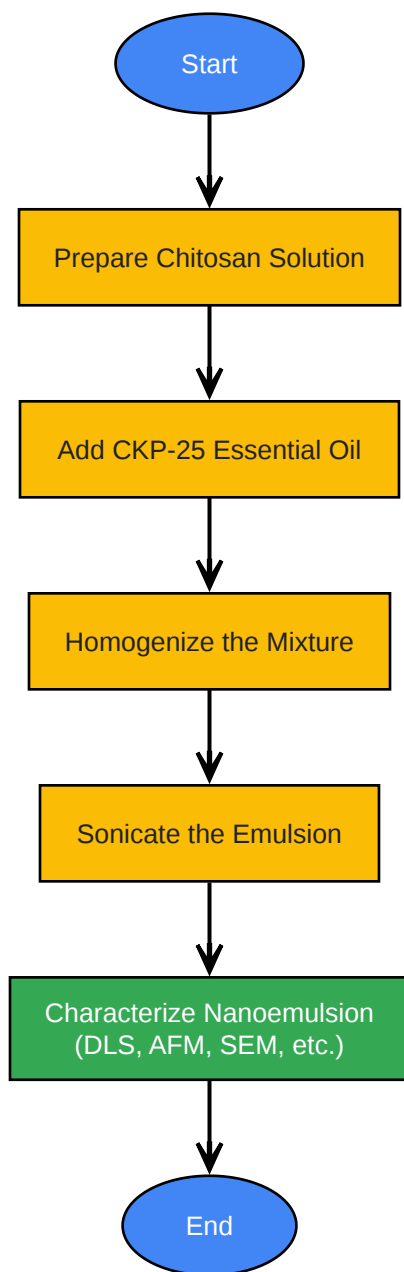
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Caption: Mechanism of action of **CKP-25** nanoemulsion on fungal cells.

Experimental Protocols

The following are detailed protocols for key experiments to evaluate the efficacy of **CKP-25** nanoemulsion.

This protocol outlines the preparation of the **CKP-25** nanoemulsion using an ionic gelation-based homogenization and sonication method.[3]



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Caption: Workflow for the preparation of **CKP-25** nanoemulsion.

Protocol:

- Prepare Chitosan Solution: Dissolve chitosan in an aqueous acetic acid solution.
- Add **CKP-25** Essential Oil: Add the **CKP-25** essential oil to the chitosan solution.

- Homogenize: Subject the mixture to high-speed homogenization.
- Sonicate: Further reduce the droplet size by ultrasonication.
- Characterize: Analyze the resulting nanoemulsion for particle size, zeta potential, and morphology using techniques like Dynamic Light Scattering (DLS), Atomic Force Microscopy (AFM), and Scanning Electron Microscopy (SEM).[\[1\]](#)[\[2\]](#)

This protocol determines the minimum inhibitory concentration (MIC) of the **CKP-25** nanoemulsion against mycotoxigenic fungi.[\[1\]](#)

Protocol:

- Prepare Media: Dispense liquid growth medium (e.g., SMKY medium) into conical flasks.
- Add Test Substance: Amend the medium with varying concentrations of **CKP-25** nanoemulsion (e.g., 0.01–0.08 $\mu\text{L/mL}$).[\[1\]](#)
- Prepare Controls: Use a blank chitosan nanoemulsion as a control.
- Inoculate: Inoculate the flasks with a specific concentration of fungal spores.
- Incubate: Incubate the flasks under suitable conditions (e.g., temperature and duration).
- Determine MIC: Observe the lowest concentration that completely inhibits visible fungal growth.
- Quantify Aflatoxin B1: For antiaflatoxigenic activity, extract and quantify AFB1 from the culture filtrate using techniques like HPLC.

These protocols measure the radical scavenging capacity of the **CKP-25** nanoemulsion.

DPPH Assay Protocol:

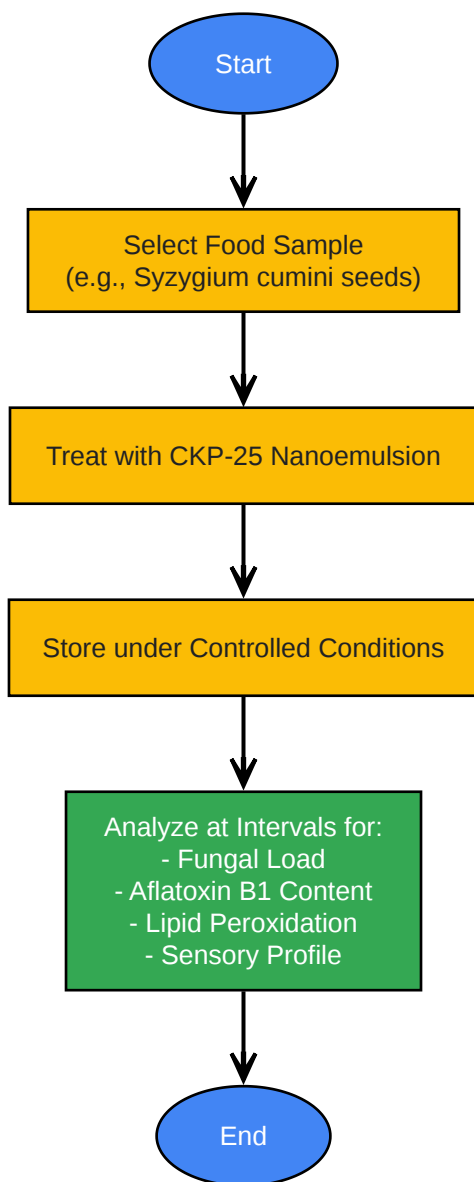
- Prepare DPPH Solution: Prepare a solution of 2,2-diphenyl-1-picrylhydrazyl (DPPH) in methanol.

- **Mix and Incubate:** Mix the **CKP-25** nanoemulsion at various concentrations with the DPPH solution and incubate in the dark.
- **Measure Absorbance:** Measure the absorbance of the mixture at a specific wavelength (e.g., 517 nm).
- **Calculate Scavenging Activity:** Determine the percentage of DPPH radical scavenging and calculate the IC50 value.

ABTS Assay Protocol:

- **Prepare ABTS Radical Cation:** Generate the ABTS radical cation (ABTS^{•+}) by reacting ABTS stock solution with potassium persulfate.
- **Mix and Incubate:** Add the **CKP-25** nanoemulsion at various concentrations to the ABTS^{•+} solution and incubate.
- **Measure Absorbance:** Measure the absorbance at a specific wavelength (e.g., 734 nm).
- **Calculate Scavenging Activity:** Determine the percentage of ABTS^{•+} scavenging and calculate the IC50 value.

This protocol evaluates the effectiveness of the **CKP-25** nanoemulsion in a real food product. The original study utilized *Syzygium cumini* seeds as a model food system.^{[1][2]}



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Caption: Workflow for in situ efficacy testing of **CKP-25** nanoemulsion.

Protocol:

- Procure Food Sample: Obtain the desired food product for testing.
- Treat Samples: Apply the **CKP-25** nanoemulsion to the food samples. This can be done by methods such as coating or spraying.
- Storage: Store the treated and untreated (control) samples under typical storage conditions.

- Periodic Analysis: At regular intervals, analyze the samples for:
 - Fungal contamination levels.
 - Aflatoxin B1 concentration.
 - Lipid peroxidation (as a measure of oxidative stability).
 - Sensory attributes (e.g., color, odor, texture) to ensure the preservative does not negatively impact the food quality.^[1]

Safety and Regulatory Considerations

The **CKP-25** nanoemulsion has shown a favorable mammalian safety profile, strengthening its potential as a safe, green preservative.^{[1][2]} Chitosan, the encapsulating material, is biodegradable, biocompatible, and generally recognized as safe (GRAS).^[3] Further toxicological studies are recommended to fully establish the safety of the **CKP-25** nanoemulsion for widespread food applications.

Conclusion

The **CKP-25** nanoemulsion presents a highly effective and natural alternative to synthetic food preservatives. Its enhanced antifungal, antiaflatoxigenic, and antioxidant activities, coupled with a controlled release mechanism, make it a valuable tool for improving food safety and extending the shelf-life of various food products. The protocols outlined in these notes provide a framework for researchers and professionals to evaluate and apply this novel technology.

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References

- [1. Encapsulation of Cymbopogon khasiana × Cymbopogon pendulus Essential Oil \(CKP-25\) in Chitosan Nanoemulsion as a Green and Novel Strategy for Mitigation of Fungal Association and Aflatoxin B1 Contamination in Food System \[mdpi.com\]](#)

- 2. Encapsulation of Cymbopogon khasiana × Cymbopogon pendulus Essential Oil (CKP-25) in Chitosan Nanoemulsion as a Green and Novel Strategy for Mitigation of Fungal Association and Aflatoxin B1 Contamination in Food System - PubMed [pubmed.ncbi.nlm.nih.gov]
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